

Technical Support Center: Class I Ozone-Depleting Substances (ODS) Disposal

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Compound of Interest

Compound Name: 1,2-Dibromo-1,1-difluoroethane

CAS No.: 75-82-1

Cat. No.: B1630539

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Topic: Safe Disposal & Management of Class I ODS (CFCs, Halons, Carbon Tetrachloride)

Audience: Research Scientists, Lab Managers, Drug Development Professionals Version: 2.4
(Current to EPA 40 CFR Part 82 & Montreal Protocol Standards)[1]

Introduction: The Zero-Emission Mandate

From the Desk of the Senior Application Scientist:

If you are reading this, you likely have a legacy solvent (like Carbon Tetrachloride), a propellant sample, or a synthesis intermediate containing Class I Ozone-Depleting Substances (ODS).[1]

The Core Directive is simple: Zero Fugitive Emissions. Unlike standard organic solvents where minor evaporation is a safety concern, ODS release is a global environmental violation.[1]

Under the Montreal Protocol and EPA Clean Air Act (Title VI), the intentional release (venting) of Class I substances is prohibited.

Your role in the disposal chain is Containment and Characterization. You do not destroy the chemical; you stabilize it for transfer to a facility capable of 99.99% Destruction and Removal Efficiency (DRE).

Module 1: Identification & Characterization

Q: I found an unlabeled bottle in a legacy chemical storage unit. How do I confirm if it is a Class I ODS without opening it and risking exposure?

A: Do not open unknown volatiles outside of a certified fume hood. Class I ODS are often heavy, volatile, and non-flammable.^[1]

- Density Check: Most ODS (like Carbon Tetrachloride, CCl_4) are significantly heavier than water ($\rho = 1.59 \text{ g/mL}$). If the liquid phase sits below an aqueous layer in a biphasic mixture, suspect halogenation.^[1]
- Flame Test (Beilstein Test) - Use Caution: A copper wire dipped in the substance and heated in a flame will turn green/blue if halogens (Cl, Br, F) are present.^[1] Note: This confirms halogenation, not specifically ODS status, but is sufficient to trigger "Halogenated Waste" segregation.^[1]
- Definitive ID: GC-MS (Gas Chromatography-Mass Spectrometry) is the gold standard.

Q: Which specific chemicals trigger "Class I" protocols? A: The most common Class I substances found in research labs are:

- Carbon Tetrachloride (CCl_4): Formerly used as a solvent/cleaning agent.
- Methyl Chloroform (1,1,1-Trichloroethane): Common degreaser.^[1]
- CFC-11 (Trichlorofluoromethane): Reference standard or old refrigerant.
- CFC-113 (Trichlorotrifluoroethane): Solvent for electronics/synthesis.

Module 2: Segregation & Containment Protocols

Q: Can I mix Carbon Tetrachloride with my general "Halogenated Organic Waste" stream (e.g., Dichloromethane)?

A: Technically Yes, but Logistically NO. While chemically compatible (both are halogenated), mixing Class I ODS with general solvents (DCM, Chloroform) dilutes the ODS, increasing the volume of waste that requires the expensive, high-efficiency incineration mandated for ODS.[1]

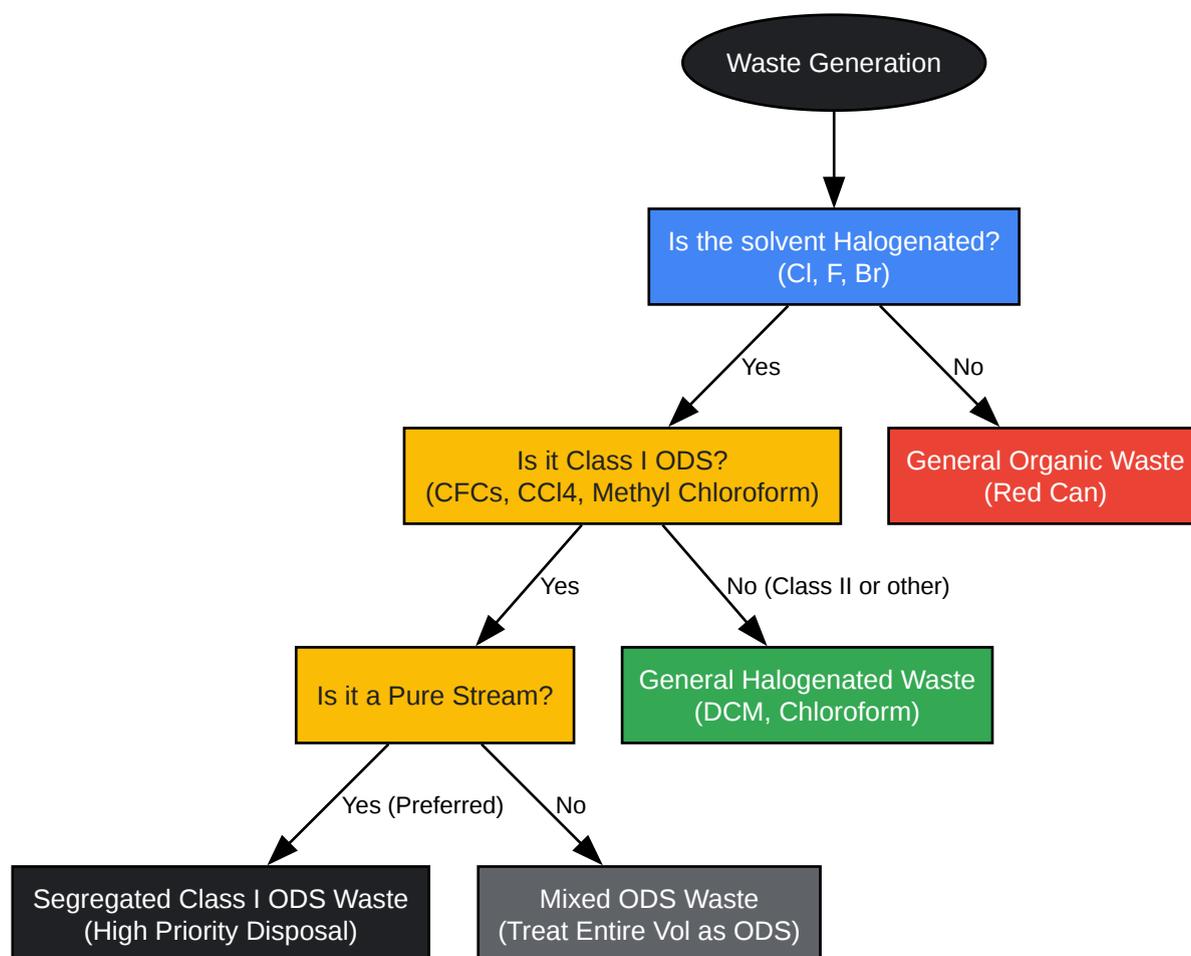
- Best Practice: Segregate Class I ODS into their own dedicated waste stream.
- Labeling: Mark clearly as "Contains Class I ODS: Carbon Tetrachloride" to alert the disposal vendor.

Q: My waste container is bulging. What is happening? A: This is a critical failure of thermal management. ODS like CFC-11 have low boiling points (ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

). If your lab is warm, the liquid is vaporizing, pressurizing the headspace.

- Immediate Action: Move the container to a cool, well-ventilated area (fume hood).
- Prevention: Use pressure-relief caps (e.g., filtered caps that trap vapor but release pressure) or store in a temperature-controlled environment.[1]

Visual Workflow: The Segregation Decision Tree



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Figure 1: Decision logic for segregating ODS waste to minimize disposal costs and ensure regulatory compliance.

Module 3: The Handover (Destruction Technologies)

Q: Can I use a rotary evaporator to concentrate the waste and reduce volume?

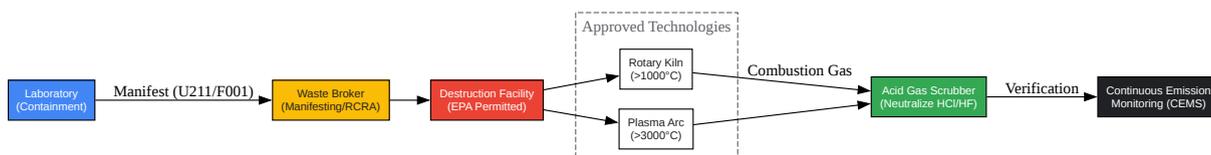
A: ABSOLUTELY NOT. Evaporation is "treatment by dilution" into the atmosphere. This is a direct violation of the Clean Air Act. You must capture 100% of the liquid.

Q: What happens to the waste after it leaves my lab? A: It is not just "burned." It undergoes Thermal Destruction at specific parameters to prevent the formation of Dioxins and Furans.

Required Destruction Efficiency (DRE): The Montreal Protocol mandates a DRE of 99.99% for concentrated sources.

Technology	Process Description	Applicability
Rotary Kiln Incineration	Waste is tumbled at high temperatures. The residence time ensures C-Cl and C-F bond cleavage.	Solid & Liquid ODS
Liquid Injection Incineration	Waste is atomized into a high-temp combustion chamber.	Liquid ODS only
Plasma Arc Destruction	Uses thermal plasma () to break molecules into atomic states, followed by rapid quenching.	High-Purity ODS
Cement Kilns	Existing industrial kilns used for co-processing. The alkaline environment helps neutralize acid gases (HCl, HF).[1]	Diluted ODS

Visual Workflow: The Destruction Lifecycle



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Figure 2: The chain of custody from lab bench to molecular destruction, ensuring 99.99% efficiency.[1]

Module 4: Regulatory & Compliance (RCRA)

Q: How do I fill out the waste manifest? A: You must assign the correct RCRA (Resource Conservation and Recovery Act) codes. Incorrect coding can lead to rejection by the disposal facility.

- Carbon Tetrachloride:
 - U211: If it is a discarded commercial chemical product (pure grade).
 - D019: If it fails the Toxicity Characteristic Leaching Procedure (TCLP).
 - F001: If it was used as a solvent in degreasing.[2]
- CFCs (e.g., CFC-11, CFC-113):
 - F001: Spent halogenated solvents used in degreasing.
 - U-Listed: Check specific CAS numbers if discarding unused product.

Q: Are there exemptions for "Laboratory Scale" waste? A: There are accumulation exemptions (Satellite Accumulation Areas - SAA), allowing you to keep waste near the point of generation. However, there are no exemptions for the final disposal method.[1] All Class I ODS must be destroyed via approved technologies.

References

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